

# Pelecopan selectivity profile comparison

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## Compound Focus: Pelecopan

CAS No.: 2378380-49-3

Cat. No.: S12864284

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## Pelecopan (BCX9930) Profile

Attribute	Details
Other Names	BCX-9930 [1]
Mechanism of Action	Potent, selective, and orally active inhibitor of complement factor D (CFD) [2] [3] [4].
Primary Indication	Paroxysmal Nocturnal Hemoglobinuria (PNH) [2] [3] [4]. Research in other alternative pathway-mediated diseases [3] [4].
Development Status	<b>Discontinued</b> for PNH, IgA nephropathy, membranoproliferative glomerulonephritis, and nephrosis [1].

| **Selectivity Data** | • **IC<sub>50</sub> vs. purified human factor D:** 14.3 nM [2] [3]. • **IC<sub>50</sub> vs. AP-mediated hemolysis:** 29.5 nM (rabbit erythrocytes) [2]. • **IC<sub>50</sub> vs. C3 fragment deposition:** 39.3 nM (PNH erythrocytes) [2]. || **Key Evidence of Selectivity** | Did not inhibit human serine proteases like thrombin, activated protein C, tissue plasminogen activator, trypsin, activated factor X, or activated factor XII (IC<sub>50</sub> >28-50 μM) [2]. |

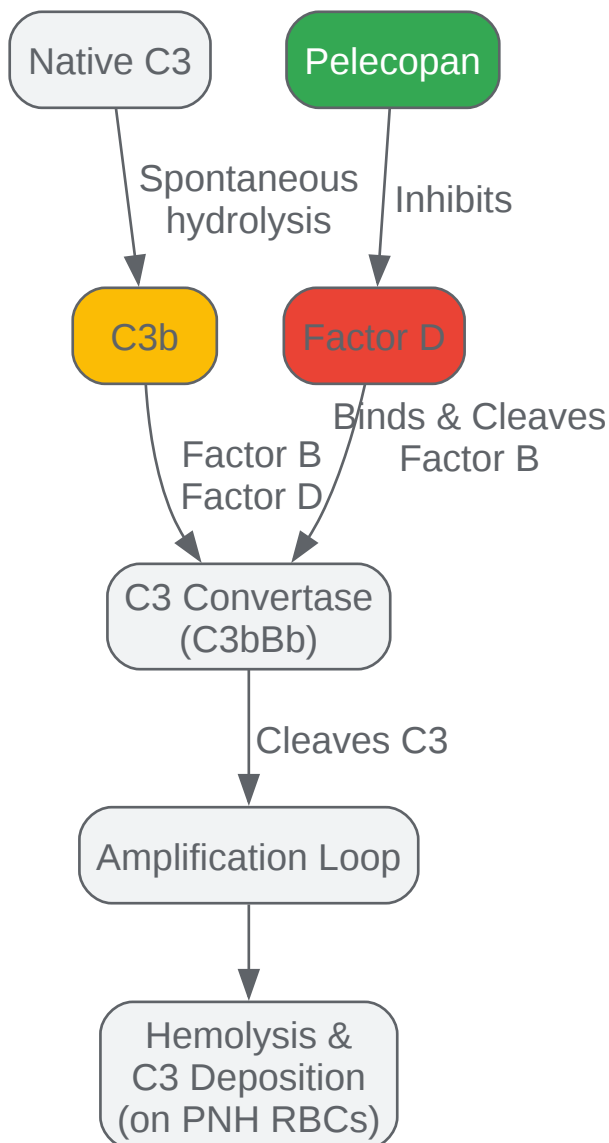
## Experimental Data & Protocols

The quantitative data for **Pelecopan**'s selectivity and potency were primarily obtained from the following types of *in vitro* biochemical and cell-based assays [2]:

- **Enzyme Inhibition Assays:** Measured the inhibition of proteolytic activity of purified human factor D.
- **Hemolysis Assays:** Evaluated the inhibition of alternative pathway (AP)-mediated hemolysis of rabbit erythrocytes.
- **C3 Deposition Assays:** Quantified the suppression of C3 fragment deposition on PNH erythrocytes.
- **Selectivity Panels:** Tested against a panel of other human serine proteases to establish selectivity.

## Complement Pathway and Mechanism of Action

The diagram below illustrates the complement system's alternative pathway and where **Pelecopan** acts.



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## References

1. - BioCryst Pharmaceuticals - AdisInsight Pelecopan [[adisinsight.springer.com](https://adisinsight.springer.com)]
2. (BCX9930) is a Pelecopan ... - Immune System Research Selective [[immune-system-research.com](https://immune-system-research.com)]
3. | CAS#: 2378380-49-3 | Pelecopan of complement factor... inhibitor [[invivochem.com](https://invivochem.com)]
4. |CAS 2378380-49-3|DC Chemicals Pelecopan [[dcchemicals.com](https://dcchemicals.com)]

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